

physical and chemical properties of (R)-4-Chlorophenylglycine

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Compound of Interest

Compound Name: (r)-2-Amino-2-(4-chlorophenyl)acetic acid

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Technical Guide: (R)-4-Chlorophenylglycine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of (R)-4-Chlorophenylglycine. The information is curated for researchers, scientists, and professionals involved in drug development who may utilize this chiral amino acid as a critical intermediate in the synthesis of active pharmaceutical ingredients (APIs).

Core Physical and Chemical Properties

(R)-4-Chlorophenylglycine, a non-proteinogenic amino acid, is a key chiral building block in organic synthesis. Its physical and chemical characteristics are summarized below.

Data Presentation: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ ClNO ₂	
Molecular Weight	185.61 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	145-150 °C	
Solubility	Soluble in water and alcohol solvents; insoluble in non-polar solvents. Soluble in 0.1mol/L NaOH (almost transparent).	[1]
pKa (Predicted)	1.81 ± 0.10	[1]
Optical Rotation ([α] _D)	Data not available in the reviewed literature for the (R)- enantiomer.	N/A

Experimental Protocols

The synthesis and analysis of (R)-4-Chlorophenylglycine involve standard organic chemistry techniques. Below are detailed methodologies for its preparation and characterization.

Synthesis of Racemic 4-Chlorophenylglycine (Strecker Synthesis)

A common method for synthesizing the racemic mixture of 4-chlorophenylglycine is the Strecker synthesis, followed by chiral resolution.

Materials:

- 4-Chlorobenzaldehyde
- Ammonium bicarbonate (NH₄HCO₃)
- Sodium cyanide (NaCN)

- Methanol (MeOH)
- Water (H₂O)
- Sodium hydroxide (NaOH) solution (e.g., 45%)
- Sulfuric acid (H₂SO₄) solution (e.g., 50%)
- Activated carbon

Procedure:

- In a suitable reaction vessel, dissolve 4-chlorobenzaldehyde, ammonium bicarbonate, and sodium cyanide in a mixture of methanol and water.
- Stir the mixture at an elevated temperature (e.g., 50-60 °C) for several hours to form the intermediate hydantoin.
- After the initial reaction, add a sodium hydroxide solution to the mixture.
- Heat the mixture under reflux for several hours to hydrolyze the hydantoin to the sodium salt of 4-chlorophenylglycine.
- Cool the reaction mixture and treat with activated carbon to decolorize the solution.
- Filter off the activated carbon.
- Carefully acidify the filtrate with a sulfuric acid solution to a neutral pH (around 7) to precipitate the racemic 4-chlorophenylglycine.
- Collect the precipitate by filtration, wash with water, and dry to obtain the crude racemic product.

Chiral Resolution

The separation of the (R) and (S) enantiomers can be achieved through enzymatic resolution.

Enzymatic Resolution:

- The racemic N-acyl-4-chlorophenylglycine is subjected to hydrolysis using an immobilized enzyme, such as penicillin G acylase.
- The enzyme selectively hydrolyzes the N-acyl group from one of the enantiomers (e.g., the S-enantiomer), leaving the desired (R)-N-acyl-4-chlorophenylglycine unreacted.
- The resulting mixture of the free amino acid and the acylated amino acid can then be separated based on their different physical properties (e.g., solubility).
- The separated (R)-N-acyl-4-chlorophenylglycine is then hydrolyzed under acidic or basic conditions to yield the final (R)-4-Chlorophenylglycine.

Purification (Recrystallization)

Recrystallization is a standard technique to purify the final product.

General Procedure:

- Dissolve the crude (R)-4-Chlorophenylglycine in a minimum amount of a suitable hot solvent (e.g., a water-alcohol mixture). A solvent system where the compound has high solubility at high temperatures and low solubility at low temperatures is ideal.
- If any insoluble impurities remain, perform a hot filtration to remove them.
- Allow the solution to cool slowly and undisturbed to promote the formation of pure crystals.
- Once crystallization is complete, collect the crystals by filtration.
- Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Dry the purified crystals under vacuum.

Analytical Methods

The purity and identity of (R)-4-Chlorophenylglycine are typically confirmed using the following analytical techniques.

High-Performance Liquid Chromatography (HPLC):

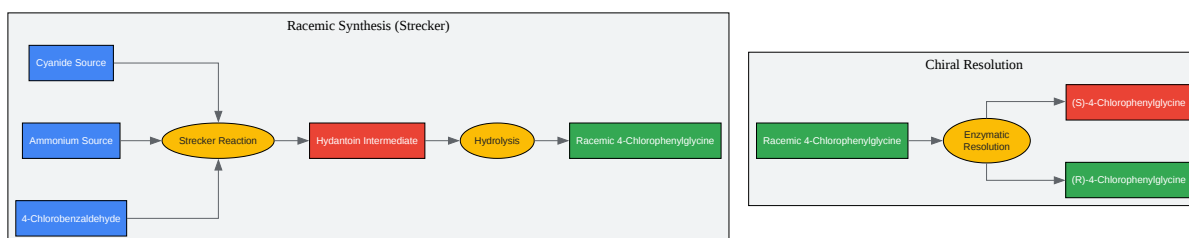
- **Chiral HPLC:** To determine the enantiomeric purity, a chiral stationary phase is required. The selection of the column and mobile phase is often empirical. Common chiral columns are based on polysaccharide derivatives (e.g., cellulose or amylose) or cyclodextrins.
- **Mobile Phase:** A mixture of a non-polar solvent (e.g., hexane or heptane) and a polar modifier (e.g., isopropanol or ethanol) is commonly used for normal-phase chiral separations. For reversed-phase, a mixture of water/buffer and an organic solvent like acetonitrile or methanol is used.
- **Detection:** UV detection at a wavelength where the phenyl ring absorbs (e.g., around 220-230 nm) is typically employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **^1H NMR:** The proton NMR spectrum provides information about the structure of the molecule. Expected signals would include those for the aromatic protons on the chlorophenyl ring and the methine proton at the chiral center.
- **^{13}C NMR:** The carbon NMR spectrum will show distinct signals for each unique carbon atom in the molecule, including the carboxyl carbon, the chiral alpha-carbon, and the carbons of the chlorophenyl ring.
- **Solvent:** A deuterated solvent in which the compound is soluble, such as deuterium oxide (D_2O) with a small amount of acid or base to aid dissolution, or deuterated methanol (CD_3OD), can be used.

Mandatory Visualizations

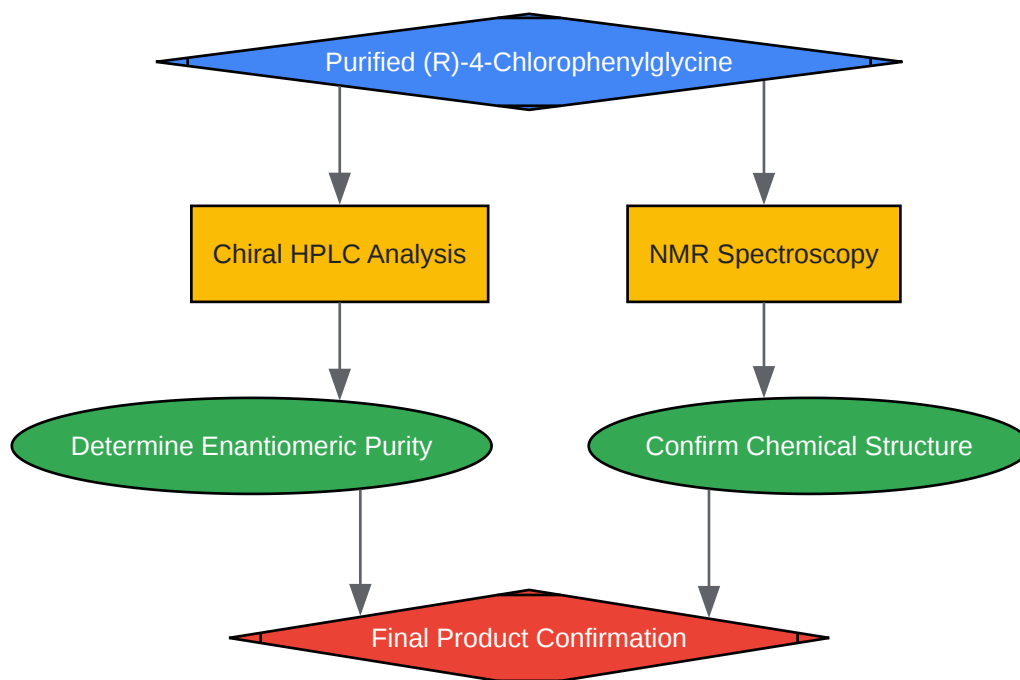
Synthesis and Resolution Workflow



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Caption: General workflow for the synthesis and chiral resolution of (R)-4-Chlorophenylglycine.

Analytical Workflow for Purity and Identity Confirmation



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References

- 1. DL-4-Chlorophenylglycine | 6212-33-5 [chemicalbook.com]
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